

Personal protective equipment for handling PKM2 activator 3

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Compound of Interest

Compound Name: PKM2 activator 3

Cat. No.: B7563882

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Essential Safety and Handling Guide for PKM2 Activator 3

This document provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **PKM2 activator 3** (CAS 1346113-84-5). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining experimental integrity.

Personal Protective Equipment (PPE) and Safety Measures

When handling **PKM2 activator 3**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The compound should be handled in a well-ventilated area.^[1]

Table 1: Required Personal Protective Equipment

Protection Type	Specification
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Hand Protection	Chemical impermeable gloves that have been inspected prior to use.[1]
Body Protection	A lab coat, and fire/flame resistant and impervious clothing should be worn.[1]
Respiratory	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[1]

Handling and Storage

Proper handling and storage are critical to maintain the stability and activity of **PKM2 activator 3**.

Table 2: Handling and Storage Recommendations

Condition	Specification
Handling	Handle in a well-ventilated place. Avoid formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam. Avoid contact with skin and eyes.
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials. Protect from light. Do not freeze the reconstituted aliquots.
Stock Solutions	Following reconstitution, aliquot and freeze at -20°C. Stock solutions are stable for up to 6 months at -20°C.

First-Aid Measures

In case of accidental exposure, immediate and appropriate first-aid measures should be taken.

Table 3: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Immediately wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a doctor.

Disposal Plan

Disposal of **PKM2 activator 3** and its containers must be done in a responsible and safe manner to avoid environmental contamination.

- **Chemical Disposal:** The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.
- **Environmental Precautions:** Do not let the chemical enter drains. Discharge into the environment must be avoided.
- **Contaminated Packaging:** Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.

Experimental Protocol: Cell-Based PKM2 Activation Assay

This protocol outlines a general procedure for treating cancer cells with **PKM2 activator 3** to assess its effects on cell metabolism and proliferation.

Objective: To determine the effect of **PKM2 activator 3** on cancer cell lines (e.g., A549).

Materials:

- **PKM2 activator 3**
- A549 cells (or other suitable cancer cell line)
- Complete cell culture medium (e.g., BME + NEAA)
- DMSO (for stock solution)
- Phosphate-buffered saline (PBS)
- Cell counting solution (e.g., trypan blue)
- Incubator (37°C, 5% CO₂)
- Microplate reader (for viability assays)

Procedure:

- Stock Solution Preparation:
 - Reconstitute the lyophilized **PKM2 activator 3** in DMSO to create a high-concentration stock solution.
 - Aliquot the stock solution into smaller volumes and store at -20°C for up to 6 months.
- Cell Seeding:
 - Culture A549 cells in complete medium until they reach the desired confluence.

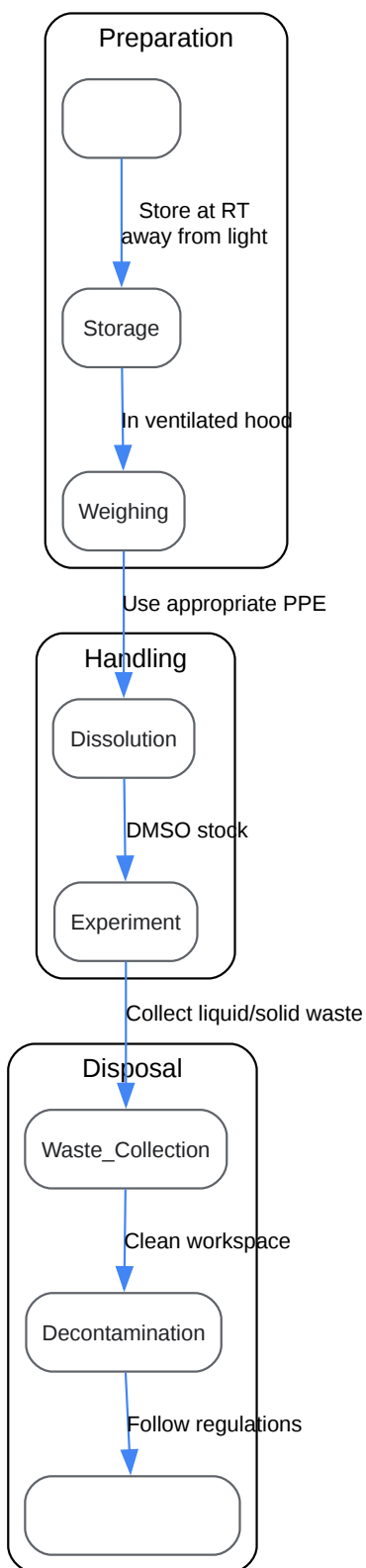
- Trypsinize and count the cells.
- Seed the cells into appropriate culture plates (e.g., 96-well plates for viability assays) at a predetermined density.
- Allow the cells to adhere overnight in the incubator.
- Treatment with **PKM2 Activator 3**:
 - Prepare a working solution of **PKM2 activator 3** by diluting the stock solution in a complete culture medium to the desired final concentration (e.g., 500 nM for 24 hours to observe effects on serine biosynthesis).
 - Remove the old medium from the cells and replace it with the medium containing **PKM2 activator 3**.
 - Include a vehicle control (medium with the same concentration of DMSO used for the highest concentration of the activator).
- Incubation:
 - Incubate the cells for the desired period (e.g., 24 to 72 hours).
- Analysis:
 - Metabolite Analysis: To assess changes in metabolite levels, such as a decrease in serine biosynthesis, cells can be harvested and processed for mass spectrometry analysis.
 - Cell Viability/Proliferation: To measure the effect on cell growth, a viability assay (e.g., MTT, CellTiter-Glo) can be performed according to the manufacturer's instructions. For instance, a 56% cytostatic growth arrest in A549 cells was observed after 72 hours of treatment with 1 μ M of a PKM2 activator in serine-depleted medium.

Table 4: Key Experimental Parameters for **PKM2 Activator 3**

Parameter	Value	Cell Line	Reference
AC ₅₀ (in-vitro enzymatic assay)	17 nM	N/A	
AC ₅₀ (in-culture)	45 nM	A549	
Concentration for Serine Biosynthesis Inhibition	500 nM for 24 hours	A549	
Concentration for Cytostatic Growth Arrest	1 µM for 72 hours (in serine-depleted medium)	A549	

Visualizations

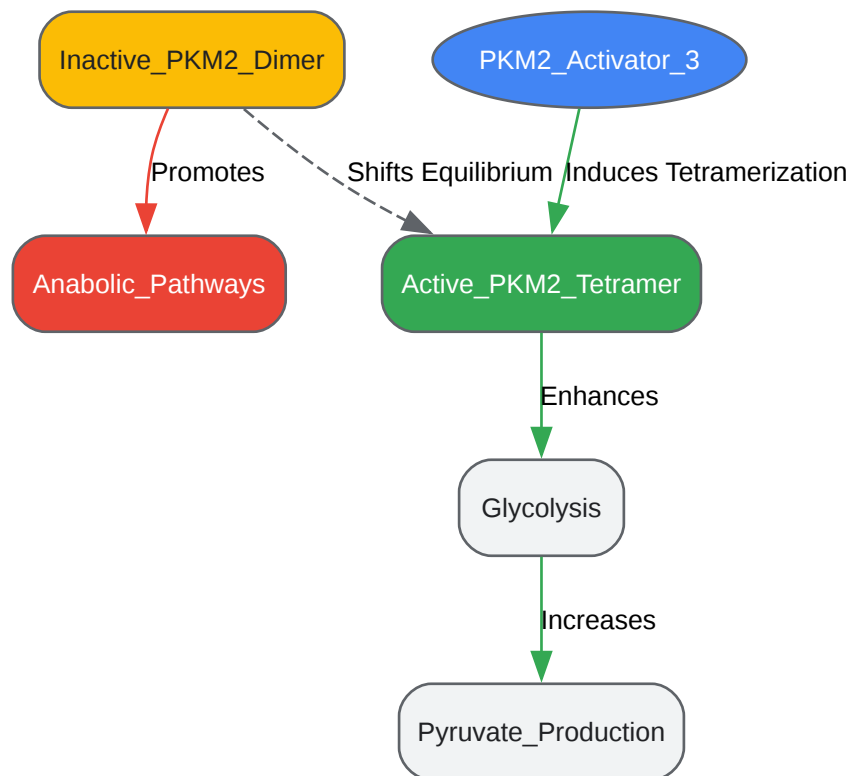
Workflow for Safe Handling of PKM2 Activator 3



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Caption: Workflow for the safe handling of **PKM2 activator 3**.

PKM2 Activation Signaling Pathway



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Caption: Activation of PKM2 by an activator shifts the equilibrium to the active tetrameric state.

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References

- 1. targetmol.com [targetmol.com]
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